

# TRIS Maleate Buffer: A Versatile Tool for Histological Staining

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## Compound of Interest

Compound Name: *TRIS maleate*

Cat. No.: *B1238837*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

## Introduction

**TRIS maleate** buffer is a widely utilized buffer system in histology and related life science disciplines. Its utility stems from its ability to maintain a stable pH over a range of 5.2 to 8.6, making it suitable for various histological and immunohistochemical staining procedures, particularly for in situ hybridization. This document provides a detailed protocol for the preparation and application of **TRIS maleate** buffer for histological staining, ensuring reproducibility and optimal performance in your experiments.

The buffer system is composed of Tris (tris(hydroxymethyl)aminomethane), a primary amine, and maleic acid, a dicarboxylic acid. This combination provides a stable buffering capacity in the slightly acidic to neutral pH range, which is critical for many enzymatic reactions and antibody-antigen interactions in tissue specimens. Proper preparation and pH adjustment of this buffer are paramount for achieving consistent and reliable staining results.

## Data Presentation: Buffer Recipes

For clarity and ease of use, the following tables summarize the recipes for the necessary stock and working solutions of **TRIS maleate** buffer.

### Table 1: Reagents and Equipment

Reagent/Equipment	Specifications
Tris(hydroxymethyl)aminomethane	ACS grade or higher
Maleic acid	ACS grade or higher
Sodium chloride (NaCl)	ACS grade or higher
Sodium hydroxide (NaOH)	10 N solution
Deionized water (diH <sub>2</sub> O)	High-purity, nuclease-free for ISH
Magnetic stirrer and stir bar	
pH meter	Calibrated
Graduated cylinders and beakers	
Sterile storage bottles	

**Table 2: 5X TRIS Maleate Stock Solution (pH 7.5)**

Component	Molarity	Weight/Volume per 1 Liter
Maleic acid	0.5 M	58.04 g
Sodium chloride (NaCl)	0.75 M	43.83 g
10 N NaOH	-	As required to reach pH 7.5
Deionized water (diH <sub>2</sub> O)	-	To a final volume of 1 L

**Table 3: 1X TRIS Maleate Working Solution (pH 7.5)**

Component	Molarity	Volume per 1 Liter
5X TRIS Maleate Stock Solution	1X	200 mL
Deionized water (diH <sub>2</sub> O)	-	800 mL

## Experimental Protocols

This section provides a detailed, step-by-step methodology for the preparation of **TRIS maleate** buffer.

## Preparation of 5X TRIS Maleate Stock Solution (1 Liter)

- **Dissolve Reagents:** In a 1-liter beaker, dissolve 58.04 g of maleic acid and 43.83 g of sodium chloride in approximately 800 mL of deionized water. Use a magnetic stirrer to facilitate dissolution.
- **Adjust pH:** Place the beaker on the magnetic stirrer and immerse a calibrated pH electrode into the solution. Slowly add 10 N sodium hydroxide (NaOH) dropwise while continuously monitoring the pH. Continue adding NaOH until the pH of the solution reaches 7.5. Be cautious as the pH can change rapidly.
- **Final Volume Adjustment:** Once the desired pH is achieved, transfer the solution to a 1-liter graduated cylinder. Add deionized water to bring the final volume to exactly 1 liter.
- **Storage:** Transfer the 5X stock solution to a sterile, clearly labeled bottle. The solution can be stored at room temperature for several weeks or at 4°C for longer-term storage.

## Preparation of 1X TRIS Maleate Working Solution (1 Liter)

- **Dilution:** To prepare a 1-liter working solution, measure 200 mL of the 5X **TRIS maleate** stock solution using a graduated cylinder.
- **Final Volume:** Add the 200 mL of the stock solution to 800 mL of deionized water in a 1-liter beaker or bottle.
- **Mixing:** Mix the solution thoroughly by stirring or inverting the bottle.
- **Verification (Optional):** You can verify the pH of the working solution with a calibrated pH meter. It should be approximately 7.5.
- **Storage:** The 1X working solution can be stored at room temperature for immediate use or at 4°C for short-term storage. For applications sensitive to contamination, such as in situ hybridization, it is recommended to prepare the working solution fresh on the day of use.

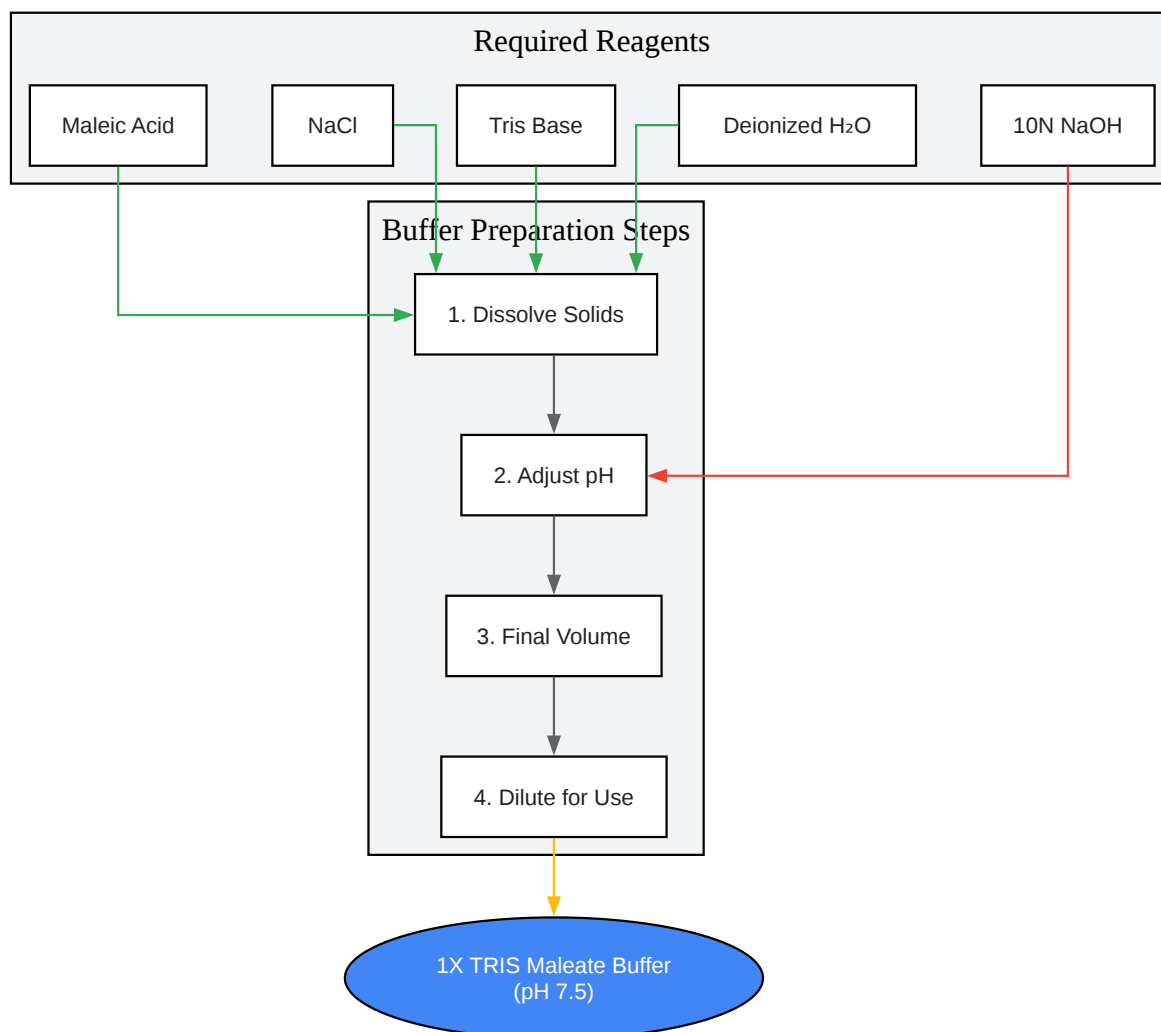
## Mandatory Visualizations

The following diagrams illustrate the logical workflow for the preparation of the **TRIS maleate** buffer.



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Caption: Workflow for preparing **TRIS maleate** buffer solutions.



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Caption: Logical relationship of reagents and steps.

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